

Dyngo-4a and its Impact on Clathrin-Mediated Endocytosis: A Technical Guide

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth analysis of **Dyngo-4a**, a potent small-molecule inhibitor of dynamin, and its consequential effects on clathrin-mediated endocytosis (CME). This document outlines the mechanism of action, presents key quantitative data, details relevant experimental protocols, and provides visual representations of the associated biological pathways and experimental workflows.

Core Mechanism of Action

Dyngo-4a is a second-generation dynamin inhibitor, developed as a more potent and less cytotoxic analog of dynasore.[1][2] Its primary mechanism of action is the inhibition of the GTPase activity of dynamin, a large GTPase essential for the scission of newly formed clathrin-coated vesicles from the plasma membrane during endocytosis.[3][4]

Specifically, **Dyngo-4a** acts as a non-competitive inhibitor of dynamin's GTPase activity.[1] It demonstrates a preference for inhibiting dynamin when it is in its helical oligomerization state, which is the conformation it adopts at the neck of budding vesicles.[1][2] In contrast, it is significantly less effective against the ring-like dynamin oligomers stimulated by SH3 domain-containing proteins.[1][2] By inhibiting the GTPase activity, **Dyngo-4a** effectively stalls the endocytic process at the final fission step, leading to an accumulation of clathrin-coated pits at the plasma membrane.[5]



Quantitative Data: Inhibitory Potency of Dyngo-4a

The efficacy of **Dyngo-4a** has been quantified across various in vitro and cellular assays. The following tables summarize the key inhibitory concentrations (IC50) for **Dyngo-4a** against different dynamin isoforms and endocytic processes.

Table 1: Inhibition of Dynamin GTPase Activity

Dynamin Isoform/Condition	IC50 (μM)	Source
Dynamin I (Sheep Brain)	0.38	[6][7][8]
Dynamin I (Recombinant)	1.1	[6][8]
Dynamin II (Recombinant)	2.3	[6][7][8]
Dynamin I (Human Recombinant)	0.4	
Dynamin II (Human Recombinant)	0.2	
Liposome-Stimulated Helical Dynamin	2.7	[1]
Microtubule-Stimulated Dynamin	3.3	[1]

Table 2: Inhibition of Clathrin-Mediated and Synaptic Vesicle Endocytosis

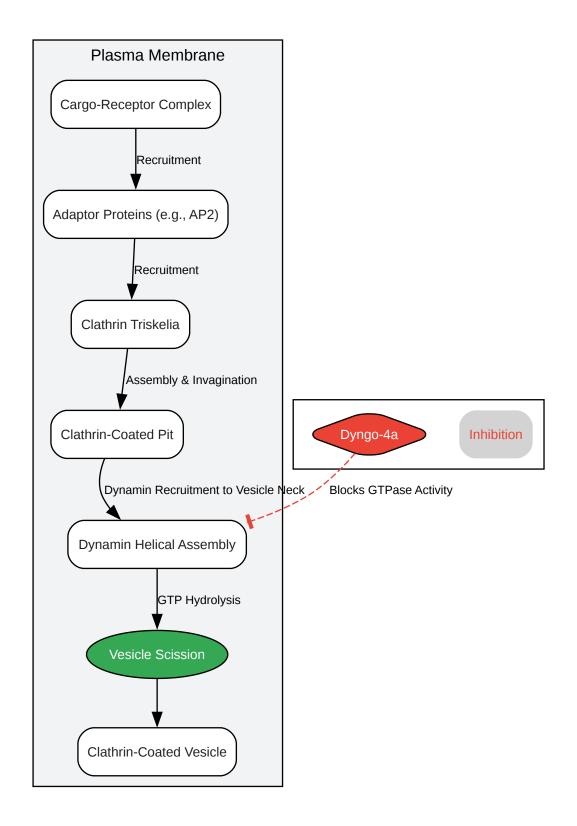


Endocytic Process	Cell Type/System	IC50 (μM)	Source
Transferrin Endocytosis	Multiple Cell Types	5.7	[1][6][7][8]
Transferrin Endocytosis	U2OS Cells	5.7	[1]
Synaptic Vesicle Endocytosis (SVE)	Rat Brain Synaptosomes	26.8	[1]
Botulinum Neurotoxin A (BoNT/A) Internalization	Cultured Hippocampal Neurons	16.0	[7][9]

Signaling and Experimental Workflow Diagrams

The following diagrams, generated using Graphviz, illustrate the mechanism of **Dyngo-4a**'s intervention in clathrin-mediated endocytosis and a typical experimental workflow for its characterization.









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